

Application Notes and Protocols for Olivine-Based Enhanced Weathering Field Trials

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Compound of Interest

Compound Name: Olivin

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These application notes provide a comprehensive overview and detailed protocols for conducting field trials on enhanced weathering using **olivine**. The information is synthesized from various scientific studies to guide researchers in designing and implementing robust experiments to evaluate the efficacy and environmental impact of this carbon dioxide removal technology.

Introduction to Enhanced Weathering with Olivine

Enhanced weathering (EW) is a carbon dioxide removal (CDR) strategy that accelerates the natural process of mineral weathering to capture atmospheric CO₂.^{[1][2][3][4]} **Olivine**, a magnesium-iron silicate mineral, is a promising candidate for EW due to its relatively fast weathering rate and global abundance.^[5] When finely ground **olivine** is applied to soils, it reacts with water and CO₂, leading to the formation of stable carbonate minerals and bicarbonate ions, effectively sequestering carbon.^[5] This process also releases magnesium and other nutrients that can benefit plant growth and amend soil acidity.^{[1][2][5][6]}

Experimental Design Considerations

A well-designed field trial is crucial for obtaining reliable data on the performance and environmental effects of **olivine** application. Key considerations include site selection, **olivine** characterization, application rates, and the inclusion of proper controls.

2.1. Site Selection:

- Climate: Regions with higher temperatures and rainfall generally exhibit faster weathering rates.[\[3\]](#)[\[4\]](#)
- Soil Type: Soil pH is a critical factor; acidic soils (pH 5-7) are generally considered more suitable for **olivine** weathering.[\[7\]](#) The soil's existing mineralogy and cation exchange capacity should be characterized.
- Land Use: Agricultural lands offer existing infrastructure for application and can benefit from the soil amendment properties of **olivine**.[\[1\]](#)[\[7\]](#)

2.2. Olivine Characterization:

- Particle Size: Finer particle sizes have a larger surface area, leading to faster weathering rates.[\[7\]](#) However, grinding is energy-intensive and costly.[\[5\]](#) A common grain size used in studies is in the range of 100-300 μm .[\[8\]](#)
- Chemical Composition: The **olivine** source should be analyzed for its magnesium, silicon, and trace metal content, particularly nickel and chromium, to assess potential environmental risks.[\[5\]](#)[\[9\]](#)

2.3. Application Rates:

- Application rates in studies have varied widely, from as low as 1-2 tons/ha/year to much higher doses in experimental plots.[\[7\]](#) The chosen rate will depend on the experimental objectives, soil characteristics, and **olivine** particle size.

2.4. Control Plots:

- Control plots that do not receive **olivine** are essential for distinguishing the effects of the treatment from natural soil processes.

Quantitative Data Summary

The following tables summarize key quantitative data from various studies on **olivine** enhanced weathering.

Table 1: **Olivine** Application Rates and CO₂ Sequestration

Study Reference	Olivine Application Rate (kg/ha)	Duration	Estimated CO ₂ Sequestration (kg/ha)	Weathering Rate (% of applied olivine)
ten Berge et al. (2012)[1][2][6]	1,630	32 weeks	290	14.8%
ten Berge et al. (2012)[1][2][6]	8,150	32 weeks	-	-
ten Berge et al. (2012)[1][2][6]	40,700	32 weeks	-	-
ten Berge et al. (2012)[1][2][6]	204,000	32 weeks	2,690	1.1%
Deltares (2022)	40,400	2 years	-	6 - 8.5%
Amann et al. (2018) (as cited in)	220,000	-	-	-
Taylor et al. (2015) (as cited in)	50,000	-	-	-

Table 2: Effects of **Olivine** Application on Soil and Plant Parameters

Study Reference	Olivine Dose (kg/ha)	Soil pH Change	Plant Growth Effect	Key Nutrient Uptake Changes
ten Berge et al. (2012)[2][6]	1,630 - 204,000	Increase from 4.89 to 5.96	+15.6% biomass at highest dose	Increased Mg, Si, Ni; Suppressed Ca
Deltares (2022)	40,400	Increase of 0.2 to 0.5 units	-	-

Table 3: Nickel Concentration in Plants

Study Reference	Olivine Dose (kg/ha)	Plant Nickel Concentration (mg/kg)
ten Berge et al. (2012)[6]	0 (Control)	0.531
ten Berge et al. (2012)[6]	1,630	0.696
ten Berge et al. (2012)[6]	204,000	2.67

Experimental Protocols

This section outlines a generalized protocol for conducting an **olivine** enhanced weathering field trial, based on methodologies reported in the literature.

4.1. Pre-Trial Site Characterization:

- Soil Sampling and Analysis:
 - Collect soil samples from the experimental site at various depths (e.g., 0-15 cm, 15-30 cm).
 - Analyze for baseline parameters including:
 - pH and electrical conductivity (EC).
 - Soil texture (sand, silt, clay content).

- Bulk density.
- Cation exchange capacity (CEC).
- Total organic carbon (TOC) and nitrogen (N).
- Concentrations of major cations (Ca^{2+} , Mg^{2+} , K^{+} , Na^{+}) and trace metals (Ni, Cr).
- Water Sampling and Analysis:
 - If applicable, collect baseline samples of groundwater, surface water, and soil pore water.
 - Analyze for pH, EC, dissolved inorganic carbon (DIC), alkalinity, and elemental concentrations.

4.2. Olivine Application:

- Material Preparation:
 - Obtain finely ground **olivine** and characterize its particle size distribution and chemical composition.
- Plot Establishment:
 - Mark out experimental plots of a defined area (e.g., 1m^2 or larger).
 - Include control plots that will not receive **olivine**.
- Application Method:
 - Evenly spread the pre-weighed amount of **olivine** onto the soil surface of the treatment plots.
 - Alternatively, the **olivine** can be mixed into the topsoil to a specified depth.

4.3. Post-Application Monitoring and Sampling:

- Soil Monitoring:

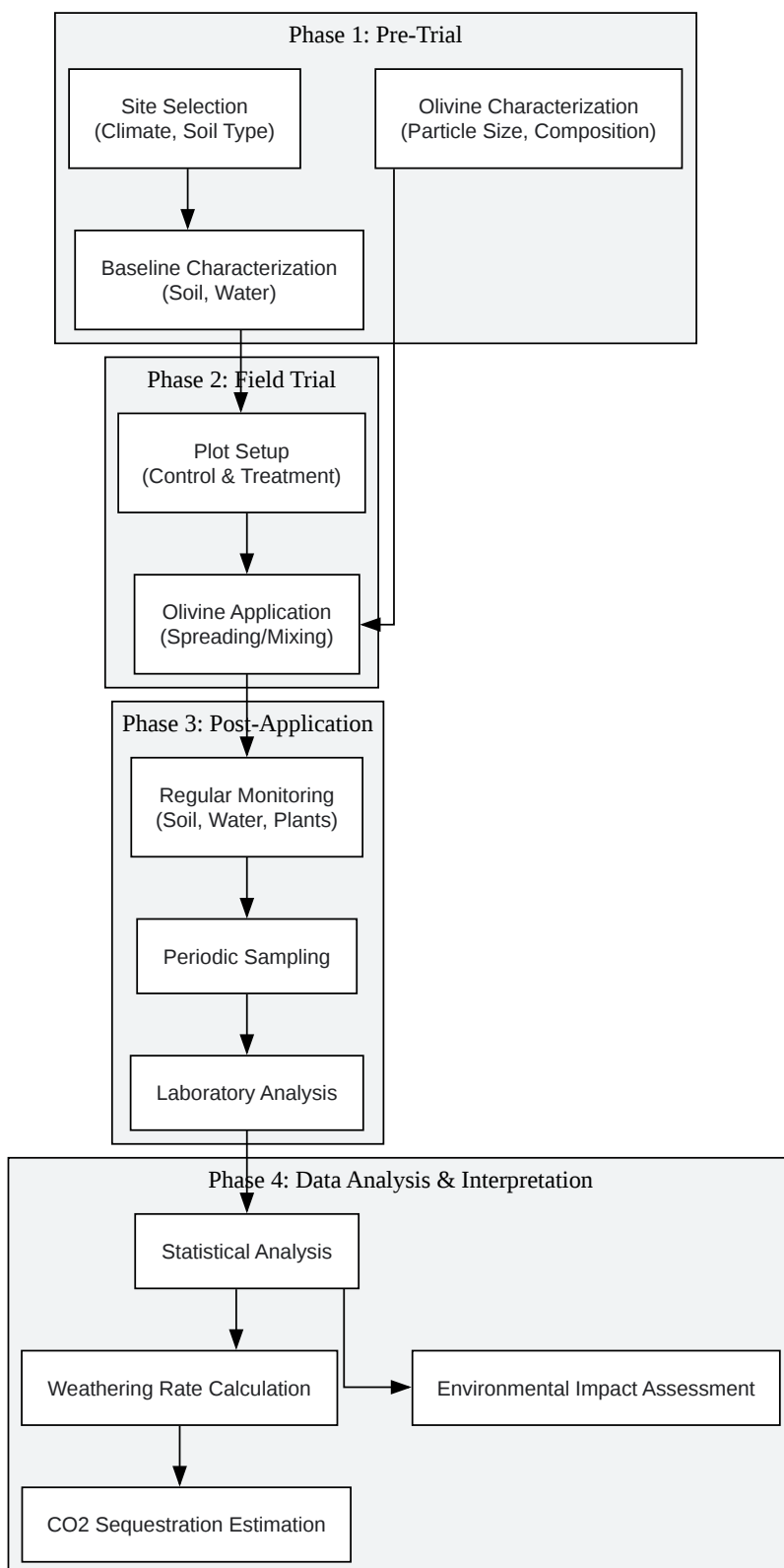
- Collect soil samples from both control and treatment plots at regular intervals (e.g., monthly, quarterly).
- Analyze for the same parameters as in the pre-trial characterization to track changes over time.
- Water Monitoring:
 - Install lysimeters to collect soil pore water at different depths.[\[10\]](#)[\[11\]](#)
 - Collect water samples periodically and analyze for changes in pH, alkalinity, DIC, and concentrations of Mg^{2+} , Si, and Ni as proxies for **olivine** weathering.[\[8\]](#)
- Plant Monitoring (if applicable):
 - If the plots are vegetated, monitor plant growth and health.
 - At the end of the growing season, harvest plant biomass and analyze for nutrient content and trace metal accumulation (especially Ni).[\[6\]](#)

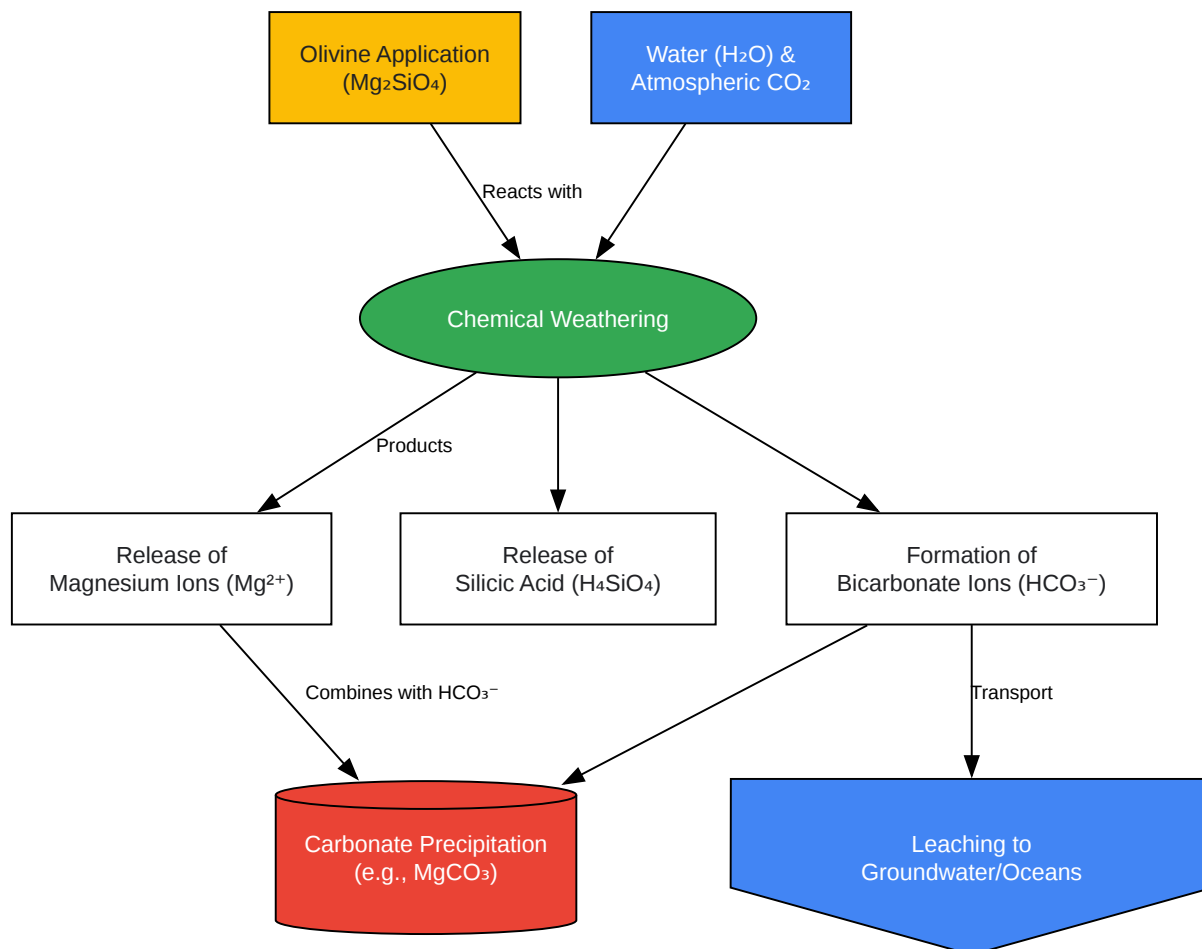
4.4. Data Analysis:

- Statistically compare the data from the treatment and control plots to determine the effects of **olivine** application.
- Calculate weathering rates based on the release of magnesium or silicon, or through mass balance calculations.
- Estimate the amount of CO_2 sequestered based on the stoichiometry of the **olivine** weathering reaction.

Visualizations

Diagram 1: Experimental Workflow for **Olivine** Enhanced Weathering Field Trial





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